

Application Notes and Protocols for DAA-1097 in Cell-Based Assays

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Compound of Interest

Compound Name: DAA-1097

Cat. No.: B1669733

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Introduction

DAA-1097 is a potent and selective agonist for the Translocator Protein (TSPO), an 18 kDa protein primarily located on the outer mitochondrial membrane.[1][2] Formerly known as the peripheral benzodiazepine receptor (PBR), TSPO is implicated in a variety of cellular processes, including steroidogenesis, inflammation, and apoptosis.[2] As a TSPO agonist, **DAA-1097** is a valuable tool for investigating the functional roles of TSPO in various physiological and pathological conditions. These application notes provide detailed protocols for the preparation and use of **DAA-1097** in common cell-based assays.

Chemical Properties and Storage

Property	Value
Full Name	N-(4-chloro-2-phenoxyphenyl)-N-(2-isopropoxybenzyl)acetamide
Molecular Formula	C ₂₄ H ₂₄ ClNO ₃
Molecular Weight	409.91 g/mol [1]
CAS Number	220551-79-1[3]
Appearance	Solid powder
Storage (Powder)	Store at -20°C for long-term stability.[3][4]
Storage (Stock Solution)	Store in aliquots at -20°C or -80°C. Avoid repeated freeze-thaw cycles.[3][4]

Preparation of DAA-1097 Stock Solution

It is recommended to prepare a concentrated stock solution of **DAA-1097** in a suitable organic solvent, which can then be diluted to the final working concentration in cell culture medium.

Recommended Solvent: Dimethyl sulfoxide (DMSO) is the most common and effective solvent for dissolving **DAA-1097** for in vitro studies.

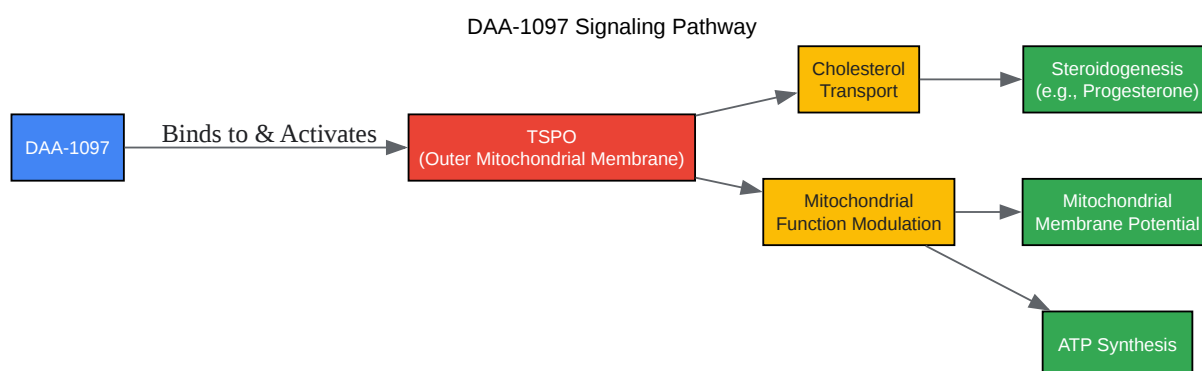
Protocol for 10 mM Stock Solution:

- **Weighing:** Accurately weigh out a known amount of **DAA-1097** powder. For example, to prepare 1 ml of a 10 mM stock solution, weigh out 4.099 mg of **DAA-1097** (Molecular Weight = 409.91 g/mol).
- **Dissolving:** Add the appropriate volume of high-purity DMSO to the weighed powder. For 1 ml of 10 mM stock, add 1 ml of DMSO.
- **Solubilization:** Vortex or sonicate the solution gently until the powder is completely dissolved. If necessary, brief warming to 37°C may aid dissolution.
- **Storage:** Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store at -20°C or -80°C.

Note on Final DMSO Concentration: The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5%, as higher concentrations can be toxic to cells. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

DAA-1097 Signaling Pathway

DAA-1097 acts as an agonist at the Translocator Protein (TSPO) located on the outer mitochondrial membrane. Activation of TSPO is associated with the translocation of cholesterol from the outer to the inner mitochondrial membrane, a rate-limiting step in steroid hormone synthesis. TSPO is also involved in the modulation of mitochondrial function, including the regulation of the mitochondrial membrane potential and ATP synthesis.



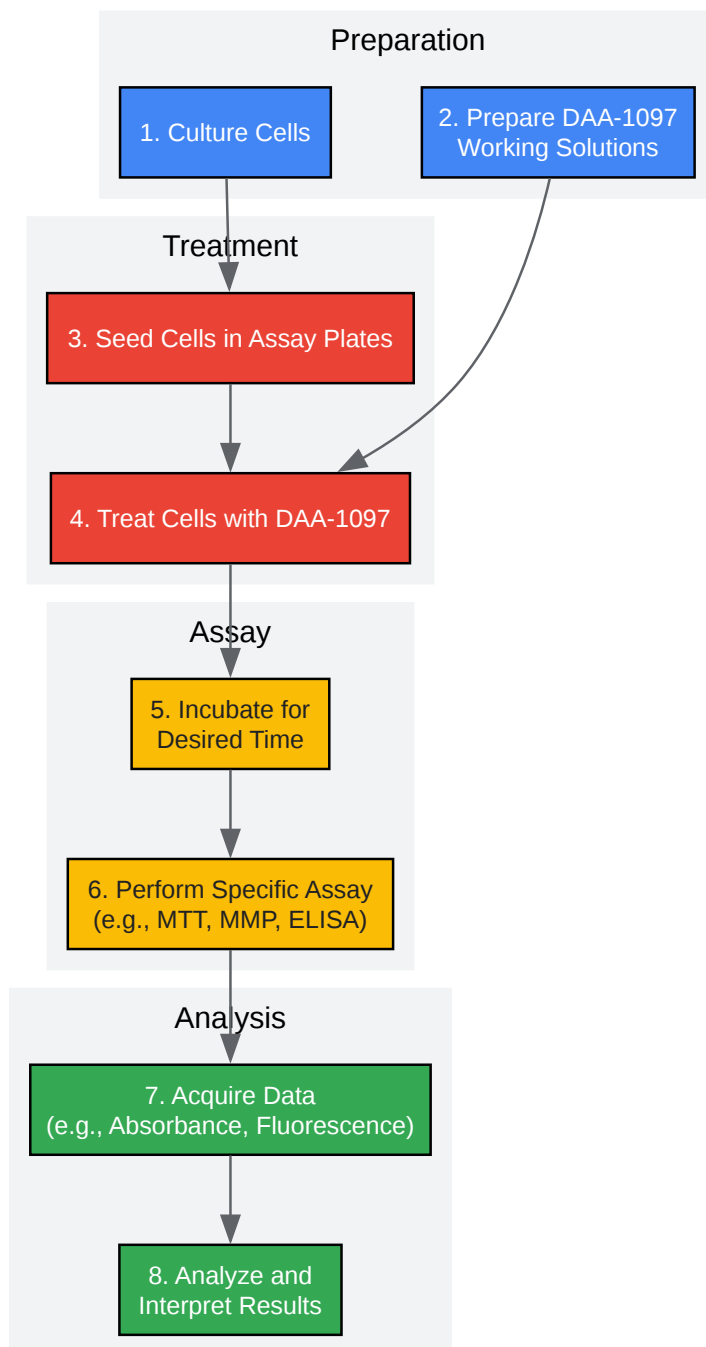
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DAA-1097 binds to and activates TSPO, influencing steroidogenesis and mitochondrial function.

Experimental Workflow for Cell-Based Assays

A general workflow for assessing the effects of **DAA-1097** in cell-based assays is outlined below. This workflow can be adapted for specific assays such as cell viability, mitochondrial function, or steroidogenesis.

General Experimental Workflow



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